

How to avoid Antioxidant 1425 leaching from polymer matrices

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Compound of Interest

Compound Name: Antioxidant 1425

Cat. No.: B13826991

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Technical Support Center: Antioxidant 1425

Welcome to the technical support center for **Antioxidant 1425**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to the use of **Antioxidant 1425** in polymer matrices, with a specific focus on preventing its leaching.

Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving common issues related to the leaching or "blooming" of **Antioxidant 1425** from polymer surfaces.

Issue: A white, hazy, or crystalline residue is observed on the surface of my polymer component.

This phenomenon is known as "blooming," where the antioxidant migrates from within the polymer to the surface.^{[1][2]} This can occur when the concentration of the antioxidant exceeds its solubility in the polymer matrix, especially under certain environmental conditions.^{[1][3]}

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} Caption: Troubleshooting workflow for identifying and addressing antioxidant blooming.

Detailed Steps:

- Confirm Residue Identity:
 - Action: Use Attenuated Total Reflectance Fourier-Transform Infrared Spectroscopy (ATR-FTIR) to analyze the surface residue.
 - Expected Result: The FTIR spectrum will show characteristic peaks for a hindered phenolic phosphonate, confirming the presence of **Antioxidant 1425**.
 - If Not **Antioxidant 1425**: The residue may be another additive. Analyze for other potential blooming species.
- Review Formulation and Processing:
 - Action: Examine the initial concentration of **Antioxidant 1425** in your polymer formulation. The recommended dosage level is typically between 0.05–0.25%.^[4] Review processing parameters such as temperature, mixing time, and cooling rate.
 - Rationale: Exceeding the solubility limit is a primary driver for blooming.^{[1][3]} Processing conditions affect both the dispersion of the antioxidant and the final morphology (e.g., crystallinity) of the polymer, which in turn influences migration.^{[1][5]}
- Implement Mitigation Strategy:
 - Action: Based on your review, select an appropriate mitigation strategy from the "Frequently Asked Questions" section below (e.g., optimize concentration, enhance polymer crystallinity, improve processing).
- Quantify Leaching (If Required):
 - Action: Perform a migration test using a relevant solvent or food simulant to quantify the amount of **Antioxidant 1425** leaching from the polymer over time. This is particularly

important for applications in drug delivery, medical devices, and food contact materials.

- Method: A detailed protocol based on established standards is provided in the "Experimental Protocols" section.

Frequently Asked Questions (FAQs)

Q1: What is **Antioxidant 1425** and why is it designed to be low-leaching?

A1: **Antioxidant 1425** (CAS 65140-91-2) is a high molecular weight, multifunctional hindered phenolic antioxidant.^{[4][6]} Its large molecular size and structure are specifically designed to give it low volatility and high resistance to extraction from the polymer matrix, which are key characteristics for minimizing leaching.^{[4][7]}

Q2: What are the primary factors that cause **Antioxidant 1425** to leach or bloom?

A2: Leaching and blooming are complex phenomena driven by several factors:

- Concentration: Using a concentration of **Antioxidant 1425** that is above its solubility limit in the specific polymer is the most common cause.^{[1][3]}
- Polymer Compatibility & Morphology: The antioxidant's solubility varies between polymers. Leaching is more likely in amorphous polymers compared to semi-crystalline ones, as the crystalline regions create a more tortuous path for the antioxidant to migrate through.^{[1][5]}
- Temperature: Elevated temperatures during processing can improve solubility, but high temperatures during storage or use can increase the mobility of antioxidant molecules, accelerating migration.^[1]
- Contact with Solvents: Exposure to liquids in which the antioxidant has some solubility can facilitate its extraction from the polymer surface.^[1]

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Q3: How can I reduce or prevent the leaching of **Antioxidant 1425**?

A3: Several strategies can be employed:

- **Optimize Concentration:** Ensure the concentration of **Antioxidant 1425** is below its solubility limit in the polymer at both processing and end-use temperatures. The typical recommendation is 0.05-0.25%.^[4]
- **Enhance Polymer Crystallinity:** For semi-crystalline polymers like polypropylene and polyethylene, processing conditions can be adjusted to increase the degree of crystallinity. A higher crystallinity reduces the free volume and creates a more difficult path for the antioxidant to migrate.^{[1][5]}
- **Improve Dispersion:** Ensure uniform, molecular-level dispersion of the antioxidant during melt processing. Use adequate mixing and appropriate processing temperatures to avoid agglomerates, which can act as reservoirs for leaching.
- **Use Co-stabilizers:** In some cases, using **Antioxidant 1425** in combination with other stabilizers can create a synergistic effect, potentially allowing for a lower overall concentration of migrating species.^[1]
- **Surface Modification:** For highly critical applications, consider surface treatments or coatings on the polymer to act as a barrier against migration.

Q4: What are the regulatory limits for **Antioxidant 1425** migration?

A4: For food contact materials within the European Union, **Antioxidant 1425** (listed as FCM substance No. 715) has a specific migration limit (SML) of 6 mg/kg of food.^[8] It is crucial to comply with the relevant regulations for your specific application, such as those from the FDA for food contact or ISO 10993 for medical devices.^{[9][10]}

Data Presentation

The solubility of an additive in the polymer and in contact liquids is a key predictor of its potential to leach. **Antioxidant 1425** is characterized by its very low solubility in most common solvents.

Table 1: Solubility of **Antioxidant 1425** in Various Solvents at 20°C

Solvent	Solubility (g/100g solution)
Acetone	0.02
Chloroform	0.01
Dichloromethane	0.01
Ethanol	< 0.1
Ethyl acetate	0.03
n-Hexane	0.02
Methanol	8
Toluene	~ 0.5
Water	0.24

Source: BASF Irganox® 1425 Technical Datasheet[4]

Experimental Protocols

Protocol 1: Quantification of Leached **Antioxidant 1425** by HPLC-UV

This protocol provides a general framework for quantifying the migration of **Antioxidant 1425** from a polymer into a liquid simulant. It is based on the principles outlined in standards such as ASTM D4754 for migration cell testing and general analytical methods for phenolic antioxidants.[9][11][12][13]

1. Scope: This method is for the quantitative determination of **Antioxidant 1425** that has leached from a polymer sample into a liquid.

2. Apparatus:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector (detection at ~280 nm).
- Reverse-phase C18 column.
- Migration cell (as per ASTM D4754) or glass vials for immersion testing.[9][11]

- Incubator or oven for controlled temperature exposure.
- Analytical balance, volumetric flasks, pipettes.
- Syringe filters (e.g., 0.22 μm PTFE).

3. Reagents:

- **Antioxidant 1425** analytical standard.
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Methanol (HPLC grade).
- Selected food simulant or extraction solvent (e.g., 95% ethanol for fatty food simulation, isopropanol, or hexane).

4. Procedure:

- Calibration Curve Preparation:
 - Prepare a stock solution of **Antioxidant 1425** standard in a suitable solvent (e.g., methanol).
 - Create a series of calibration standards by serial dilution of the stock solution with the mobile phase.
 - Run the standards on the HPLC to generate a calibration curve (Peak Area vs. Concentration).
- Sample Preparation and Extraction (Migration Test):
 - Prepare polymer samples with a known surface area.
 - Place the sample in the migration cell or vial and add a known volume of the chosen simulant liquid, ensuring the sample is fully immersed.[\[11\]](#)

- Store the sealed cell/vial at a controlled temperature (e.g., 40°C or 60°C) for a specified duration (e.g., 24 hours, 10 days).[5]
- At the end of the test period, cool to room temperature.
- Take an aliquot of the simulant liquid, filter it through a syringe filter, and transfer it to an HPLC vial.
- HPLC Analysis:
 - Set up the HPLC with a suitable mobile phase (e.g., a gradient of acetonitrile and water).
 - Inject the filtered sample extract into the HPLC.
 - Identify the **Antioxidant 1425** peak by comparing its retention time with the standard.
 - Quantify the concentration in the sample using the calibration curve.
- Calculation: Calculate the total mass of leached **Antioxidant 1425** and express it as mg per surface area of the polymer (mg/cm²) or mg per kg of simulant (mg/kg).

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